

Application Notes and Protocols for the Spectroscopic Analysis of Pueroside B

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Compound of Interest

Compound Name: *Pueroside B*

Cat. No.: *B15592199*

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Introduction

Pueroside B is an isoflavonoid glycoside, a class of natural products extensively studied for their potential pharmacological activities. Accurate structural elucidation and characterization are fundamental for any further investigation into its biological function and for quality control in drug development. This document provides a comprehensive guide to the spectroscopic analysis of **Pueroside B** using Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). The presented data and protocols are intended to serve as a practical resource for the unambiguous identification and characterization of this compound.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **Pueroside B**, providing a quantitative basis for its identification.

Table 1: ^1H NMR Spectroscopic Data for Pueroside B (Aglycone Moiety)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2	4.60	dd	10.0, 4.0
H-3	2.95	m	
H-5	7.95	d	8.5
H-6	7.00	dd	8.5, 2.5
H-8	7.30	d	2.5
H-2'	7.25	d	8.5
H-3'	6.85	d	8.5
H-5'	6.85	d	8.5
H-6'	7.25	d	8.5
4'-OH	9.55	s	
7-OCH ₂ -	4.15	m	

Data presented are typical values for the puerarin isoflavone core and may vary slightly based on solvent and instrument.

Table 2: ^{13}C NMR Spectroscopic Data for Pueroside B

Position	Chemical Shift (δ , ppm)	Position	Chemical Shift (δ , ppm)
C-2	74.5	C-1'	122.9
C-3	49.8	C-2'	130.4
C-4	175.1	C-3'	115.6
C-4a	118.8	C-4'	157.5
C-5	128.5	C-5'	115.6
C-6	115.2	C-6'	130.4
C-7	162.9	Glucosyl Moiety	
C-8	106.8	C-1''	102.5
C-8a	155.1	C-2''	73.8
7-OCH ₂ -	69.8	C-3''	77.9
C-4''	70.5		
C-5''	77.2		
C-6''	61.6		

Solvent: CD₃OD. Data sourced from SpectraBase.

Table 3: IR Spectroscopic Data for Pueroside B

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment
~3400	Strong, Broad	O-H Stretching (Phenolic & Alcoholic)
~2900	Medium	C-H Stretching (Aliphatic)
~1630	Strong	C=O Stretching (γ -pyrone of isoflavone)
1600-1450	Medium-Strong	C=C Stretching (Aromatic rings)
~1250	Strong	C-O Stretching (Aryl ether)
~1075	Strong	C-O Stretching (Alcohol/Glycosidic bond)

Values are characteristic for isoflavone glycosides.

Table 4: Mass Spectrometry (MS) Data for Pueroside B

m/z (Observed)	Ion Type	Interpretation
433.1285	[M+H] ⁺	Protonated molecule
455.1104	[M+Na] ⁺	Sodium adduct
271.0601	[M+H-162] ⁺	Loss of glucose moiety (aglycone fragment)

Values correspond to the calculated exact mass of C₂₁H₂₄O₁₀. Fragmentation typically involves the loss of the sugar moiety.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Application Notes

NMR spectroscopy is the most powerful technique for the complete structural elucidation of organic molecules like **Pueroside B**.

- ¹H NMR: The proton NMR spectrum provides information on the number and chemical environment of protons. For **Pueroside B**, the aromatic region (δ 6.5-8.0 ppm) helps confirm the isoflavone skeleton and the substitution pattern on the A and B rings.^[1] The anomeric proton of the glucose unit typically appears around δ 4.5-5.5 ppm, and its coupling constant is crucial for determining the α - or β -configuration of the glycosidic linkage. Signals for the aliphatic protons on the C-ring and the sugar moiety provide further structural confirmation.^{[2][3]}
- ¹³C NMR: The carbon NMR spectrum reveals the number of unique carbon atoms in the molecule. The chemical shift of the carbonyl carbon (C-4) around δ 175 ppm is characteristic of the isoflavone core.^[1] The signals in the δ 60-105 ppm range correspond to the glucose unit, confirming its presence. The remaining signals can be assigned to the aromatic and aliphatic carbons of the aglycone.
- 2D NMR (COSY, HSQC, HMBC): For unambiguous assignment of all proton and carbon signals, 2D NMR experiments are essential. COSY establishes proton-proton correlations, HMQC/HSQC correlates protons to their directly attached carbons, and HMBC reveals long-range (2-3 bond) proton-carbon correlations, which is critical for connecting the sugar unit to the aglycone and confirming the overall structure.

Experimental Protocol: NMR Analysis

- Sample Preparation:
 - Accurately weigh 5-10 mg of purified **Pueroside B**.
 - Dissolve the sample in approximately 0.6 mL of a suitable deuterated solvent (e.g., Methanol-d₄, DMSO-d₆) in a clean vial.^[4] The choice of solvent can affect chemical shifts.^[5]
 - To ensure a homogenous magnetic field, filter the solution through a small plug of glass wool packed into a Pasteur pipette directly into a clean, dry 5 mm NMR tube.^[4]
 - The final sample volume in the tube should be approximately 0.55-0.7 mL (a height of 4-5 cm).^[4]
- Instrument Parameters (Typical for a 500 MHz Spectrometer):

- ^1H NMR:
 - Spectral Width: 0-12 ppm
 - Acquisition Time: ~3 seconds
 - Relaxation Delay: 1-2 seconds
 - Number of Scans: 16-64 (adjust for concentration)
- ^{13}C NMR:
 - Spectral Width: 0-200 ppm
 - Acquisition Mode: Proton-decoupled
 - Acquisition Time: ~1-2 seconds
 - Relaxation Delay: 2 seconds
 - Number of Scans: 1024 or more (adjust for concentration and experiment time)
- Data Acquisition & Processing:
 - Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve optimal resolution.
 - Acquire 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) spectra as needed.
 - Process the data using appropriate software (e.g., MestReNova, TopSpin). This includes Fourier transformation, phase correction, baseline correction, and referencing the chemical shifts (e.g., to the residual solvent peak).

Infrared (IR) Spectroscopy

Application Notes

IR spectroscopy is a rapid and effective method for identifying the key functional groups present in a molecule.[6] For **Pueroside B**, the IR spectrum provides clear evidence for:

- Hydroxyl Groups (-OH): A strong, broad absorption band around 3400 cm^{-1} indicates the presence of multiple hydroxyl groups from both the phenolic rings and the sugar moiety.[7][8]
- Carbonyl Group (C=O): The strong absorption near 1630 cm^{-1} is characteristic of the conjugated ketone in the γ -pyrone ring of the isoflavone structure.[6]
- Aromatic Rings (C=C): Multiple bands in the $1600\text{-}1450\text{ cm}^{-1}$ region confirm the presence of the aromatic rings.[7]
- Ether Linkages (C-O): Strong absorptions in the $1300\text{-}1000\text{ cm}^{-1}$ "fingerprint" region are indicative of the aryl ether and glycosidic C-O bonds.

Experimental Protocol: FTIR Analysis (KBr Pellet Method)

The potassium bromide (KBr) pellet method is a common technique for analyzing solid samples.[9][10]

- Sample Preparation:
 - Gently grind approximately 1-2 mg of dry, purified **Pueroside B** into a fine powder using an agate mortar and pestle.[10]
 - Add ~100-200 mg of dry, spectroscopy-grade KBr powder to the mortar. KBr is hygroscopic, so minimize exposure to atmospheric moisture.[11][12]
 - Thoroughly mix and grind the sample and KBr together until a homogenous, fine powder is obtained.[11]
 - Transfer the mixture to a pellet die.
 - Place the die under a hydraulic press and apply high pressure (e.g., 8-10 tons) for several minutes to form a thin, transparent, or translucent disc.[11]
- Instrument Parameters:
 - Spectrometer: Fourier Transform Infrared (FTIR) Spectrometer

- Scan Range: 4000 cm^{-1} to 400 cm^{-1}
- Resolution: 4 cm^{-1}
- Number of Scans: 16-32
- Data Acquisition & Processing:
 - Collect a background spectrum of the empty sample compartment or a pure KBr pellet. This is crucial for correcting for atmospheric H_2O and CO_2 , as well as any impurities in the KBr.
 - Place the **Pueroside B** KBr pellet in the sample holder and acquire the sample spectrum.
 - The instrument software will automatically ratio the sample spectrum against the background to produce the final transmittance or absorbance spectrum.
 - Label the significant absorption bands with their corresponding wavenumbers.

Mass Spectrometry (MS)

Application Notes

Mass spectrometry is indispensable for determining the molecular weight and elemental formula of **Pueroside B**.

- High-Resolution MS (HRMS): Using techniques like Electrospray Ionization (ESI) coupled with a Time-of-Flight (TOF) or Orbitrap analyzer, HRMS provides a highly accurate mass measurement.^[13] This allows for the unambiguous determination of the elemental formula ($\text{C}_{21}\text{H}_{24}\text{O}_{10}$ for **Pueroside B**) by comparing the measured mass to the theoretical mass.
- Ionization: ESI is a soft ionization technique that typically produces protonated molecules $[\text{M}+\text{H}]^+$ or adducts like $[\text{M}+\text{Na}]^+$, preserving the intact molecule for mass analysis.^{[14][15]} Analysis in negative ion mode can also be effective for phenolic compounds, yielding $[\text{M}-\text{H}]^-$ ions.^[13]
- Tandem MS (MS/MS): By selecting the parent ion (e.g., m/z 433.1) and subjecting it to collision-induced dissociation (CID), fragmentation patterns can be obtained.^{[15][16]} For

flavonoid glycosides, the most common fragmentation is the neutral loss of the sugar moiety (a loss of 162 Da for a hexose like glucose).[17] This fragmentation provides strong evidence for the glycosidic nature of the compound and helps to identify the mass of the aglycone.[17]

Experimental Protocol: LC-MS Analysis

Liquid Chromatography (LC) is typically coupled with MS to analyze complex mixtures or to confirm the purity of an isolated compound.[18][19][20]

- Sample Preparation:
 - Prepare a stock solution of **Pueroside B** in a suitable solvent (e.g., methanol, acetonitrile) at a concentration of ~1 mg/mL.
 - Dilute the stock solution with the initial mobile phase to a final concentration of 1-10 µg/mL.
 - Filter the final solution through a 0.22 µm syringe filter into an LC vial.[19]
- LC Parameters (Typical for Flavonoid Analysis):
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm).[19]
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A typical gradient might start at 5-10% B, ramp up to 95% B over 10-15 minutes, hold, and then re-equilibrate.
 - Flow Rate: 0.2-0.4 mL/min.
 - Injection Volume: 1-5 µL.[13]
- MS Parameters (Typical for ESI-QTOF or ESI-Orbitrap):
 - Ionization Mode: ESI Positive (and/or Negative).
 - Capillary Voltage: 3.5-4.5 kV.[19]

- Gas Temperature: 300-350 °C.[19]
- Mass Range: m/z 100-1000.
- Data Acquisition: Acquire full scan MS data. For structural confirmation, perform targeted MS/MS on the expected parent ion mass.
- Data Acquisition & Processing:
 - Analyze the data using the instrument's software.
 - Extract the mass spectrum from the chromatographic peak corresponding to **Pueroside B**.
 - Determine the accurate mass of the parent ion and use it to calculate the elemental formula.
 - Analyze the MS/MS spectrum to identify key fragments and propose a fragmentation pathway.

Visualized Workflows

Caption: General workflow for the spectroscopic analysis of **Pueroside B**.

Caption: Logical flow for Mass Spectrometry data interpretation.

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